

2,4-Diaminophenol dihydrochloride chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Diaminophenol
dihydrochloride

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2,4-Diaminophenol Dihydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2,4-Diaminophenol Dihydrochloride**, a versatile aromatic amine with significant applications in various scientific and industrial fields. This document covers its chemical structure, physicochemical properties, synthesis, and biological effects, with a focus on data relevant to research and development.

Chemical Identity and Structure

2,4-Diaminophenol dihydrochloride is the hydrochloride salt of 2,4-diaminophenol. It is also known by several synonyms, including Amidol, Acrol, and Dianol. The dihydrochloride salt form enhances its stability and solubility in aqueous solutions.

Caption: Chemical structure of **2,4-Diaminophenol Dihydrochloride**.

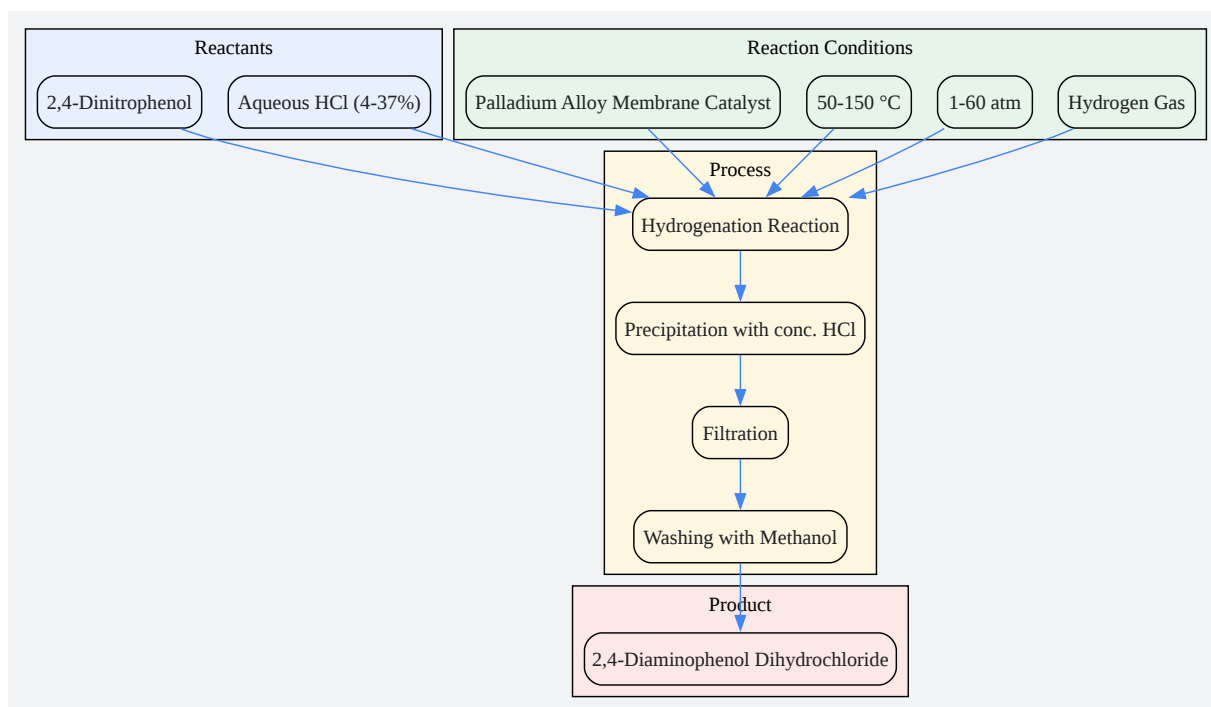
Physicochemical Properties

A summary of the key physicochemical properties of **2,4-Diaminophenol Dihydrochloride** is presented in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	137-09-7	[1][2]
Molecular Formula	C ₆ H ₈ N ₂ O·2HCl	[1]
Molecular Weight	197.06 g/mol	[1][3]
Appearance	Beige to gray-green crystalline powder	[4][5]
Melting Point	222 °C (decomposes)	[2][4][6]
Solubility	27.5 g/100 mL in water (15 °C)	[4]
pH	1-2 (50 g/L in H ₂ O at 20°C)	[4][7]
Stability	Stable under normal conditions. Sensitive to heat and light. Incompatible with strong oxidizing agents and acids.	[4][5]

Synthesis

2,4-Diaminophenol dihydrochloride can be synthesized via the hydrogenation of 2,4-dinitrophenol. Several methods have been reported, with one common approach detailed below.



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Caption: Workflow for the synthesis of **2,4-Diaminophenol Dihydrochloride**.

Applications

2,4-Diaminophenol dihydrochloride has found utility in several areas, most notably as a photographic developer and as a component in oxidative hair dyes.

Photographic Developer

Under the trade name Amidol, it is a rapidly acting developing agent for black and white photographic papers, known for producing deep black tones.

Hair Dyes

It is used as a "coupler" in permanent hair dye formulations. In the presence of an oxidizing agent (like hydrogen peroxide) and a "primary intermediate," it reacts to form larger dye molecules within the hair shaft, leading to a permanent color change.

Experimental Protocols

Synthesis of 2,4-Diaminophenol Dihydrochloride

This protocol is based on the hydrogenation of 2,4-dinitrophenol.

Materials:

- 2,4-dinitrophenol
- 37% Hydrochloric acid
- Methanol
- Palladium alloy membrane catalyst
- Hydrogen gas
- High-pressure reactor

Procedure:

- Charge the reactor with a 10% aqueous solution of hydrochloric acid and 10 g of 2,4-dinitrophenol.
- Heat the reactor to 80°C.

- Introduce hydrogen gas through the membrane catalyst and conduct the hydrogenation for 1 hour with stirring.
- After cooling the reactor, discharge the solution.
- Precipitate the **2,4-diaminophenol dihydrochloride** by adding 37% hydrochloric acid.
- Filter the precipitate and wash with methanol to obtain the final product.

Preparation of an Amidol Photographic Developer

The following is a common formula for an Amidol-based photographic developer.

Materials:

- **2,4-Diaminophenol dihydrochloride** (Amidol)
- Sodium sulfite (anhydrous)
- Potassium bromide
- Distilled water

Stock Solution Preparation:

- Dissolve 25 g of sodium sulfite (anhydrous) in 1 liter of distilled water.
- Add 6 g of Amidol to the sulfite solution and stir until dissolved.
- Add 0.8 g of potassium bromide and stir until dissolved.

Working Solution and Development:

- Use the developer at full strength.
- Development time is typically 1.5 to 2 minutes at 20°C.

Biological Activity and Toxicology

Toxicological Profile

The toxicological properties of **2,4-Diaminophenol dihydrochloride** have been evaluated in various studies. A summary of key findings is provided in the table below.

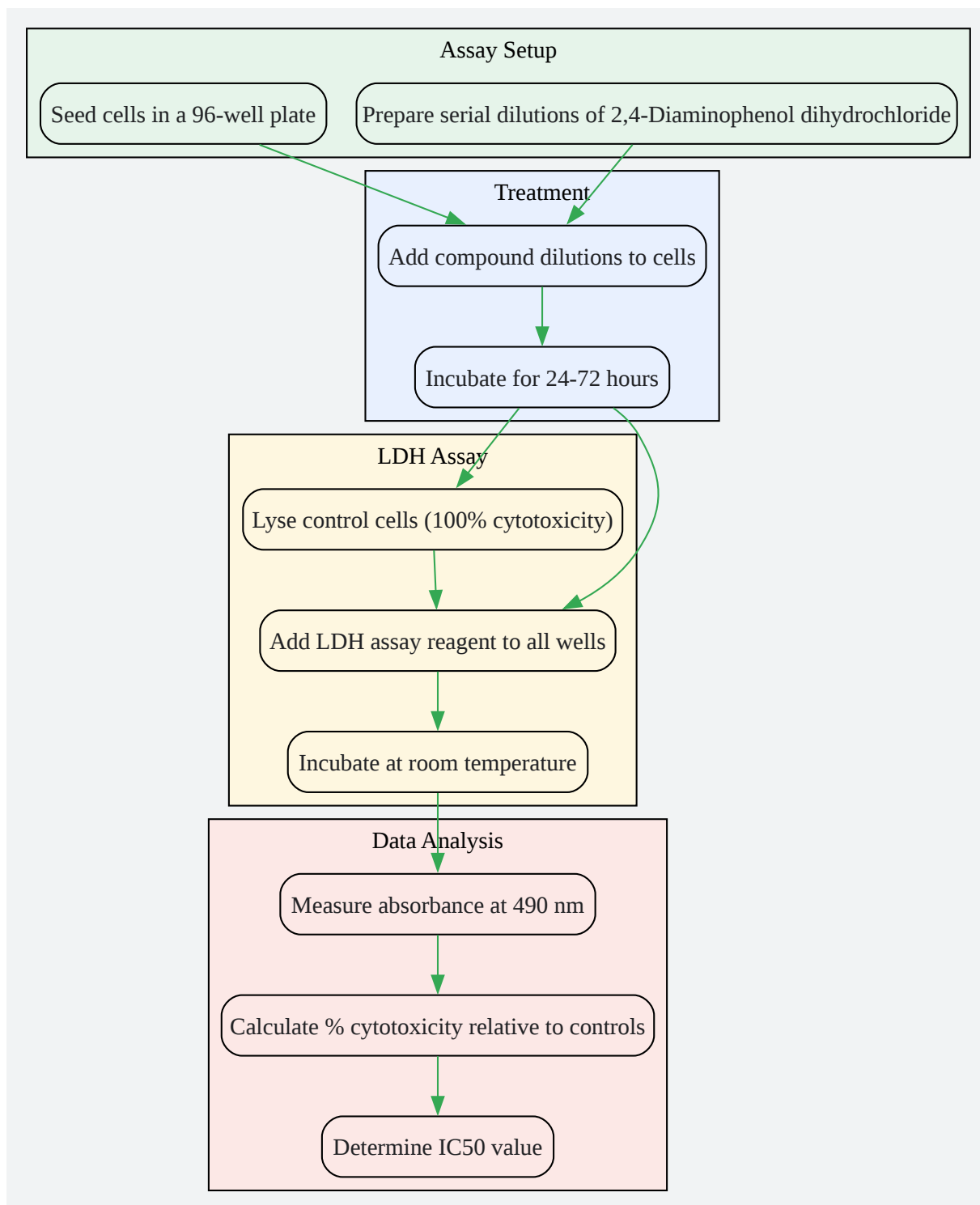
Parameter	Species	Route	Value	Reference(s)
Acute Oral LD ₅₀	Rat	Oral	0.24 g/kg	[2]
Skin Irritation	Rabbit	Dermal	Irritating	[2]
Eye Irritation	Rabbit	Ocular	Severe Irritant	[2]
Carcinogenicity	Rat (F344/N)	Gavage	No evidence of carcinogenic activity	[2]
Carcinogenicity	Mouse (B6C3F ₁)	Gavage	Some evidence of carcinogenic activity (renal tubular cell adenomas in males at high doses)	[2]

Signaling Pathways and Mechanism of Action

Detailed studies on the specific intracellular signaling pathways modulated by **2,4-Diaminophenol dihydrochloride** are limited in publicly available literature. However, as a phenolic compound, it can be hypothesized to interact with various cellular processes. Phenolic compounds, in general, are known to modulate a range of signaling pathways, including those involved in inflammation and oxidative stress, such as the NF-κB and MAPK pathways. The metabolism of aminophenols can lead to the formation of reactive species that may induce oxidative stress. For instance, o-aminophenol has been shown to be metabolized in human erythrocytes, a process involving oxy- and methemoglobin. Further research is required to elucidate the precise molecular targets and signaling cascades affected by **2,4-Diaminophenol dihydrochloride**.

In Vitro Cytotoxicity Assay (Conceptual Workflow)

A general workflow for assessing the in vitro cytotoxicity of **2,4-Diaminophenol dihydrochloride** using a lactate dehydrogenase (LDH) release assay is presented below.



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Caption: Generalized workflow for an in vitro cytotoxicity assay.

Safety and Handling

2,4-Diaminophenol dihydrochloride is harmful if swallowed and causes skin and severe eye irritation. It is also a suspected mutagen. Therefore, appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or under a fume hood.

Conclusion

2,4-Diaminophenol dihydrochloride is a chemical with established applications and a well-documented toxicological profile. While its macroscopic uses are understood, further investigation into its molecular mechanisms of action and interaction with biological signaling pathways could unveil new applications or provide a deeper understanding of its toxicological effects. The information and protocols provided in this guide serve as a valuable resource for researchers and professionals working with this compound.

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- To cite this document: BenchChem. [2,4-Diaminophenol dihydrochloride chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at:

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